

Navigating the Landscape of Tert-butyl Benzylalaninate Derivatives: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl benzylalaninate*

Cat. No.: *B15305598*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The term "**tert-butyl benzylalaninate**" can refer to several structurally related compounds, each with distinct chemical identifiers and properties. This ambiguity necessitates a careful approach to sourcing and utilizing these molecules in research and development. This technical guide provides a comprehensive overview of the most relevant derivatives, focusing on N-benzyl-L-alanine tert-butyl ester, while also presenting key data for related compounds to aid in proper identification and application.

Unraveling the Ambiguity: A Family of Related Compounds

The user's query for "**tert-butyl benzylalaninate**" could correspond to a number of chemical structures depending on the placement of the benzyl and tert-butyl groups on the alanine backbone. The primary candidate, based on nomenclature, is N-benzyl-L-alanine tert-butyl ester. However, searches also yield information on other relevant compounds where these functional groups are present. The following table summarizes the key identifiers for these molecules to prevent confusion in procurement and experimental design.

Compound Name	CAS Number	Molecular Formula
N-Benzyl-L-alanine tert-butyl ester	85753-12-4	C ₁₄ H ₂₁ NO ₂
N-Cbz-β-Alanine tert-butyl ester	18605-26-0	C ₁₅ H ₂₁ NO ₄
tert-Butyl L-alaninate	21691-50-9	C ₇ H ₁₅ NO ₂
β-Alanine t-butyl ester hydrochloride	58620-93-2	C ₇ H ₁₅ NO ₂ · HCl

Core Compound Profile: N-Benzyl-L-alanine tert-butyl ester

N-benzyl-L-alanine tert-butyl ester (CAS Number: 85753-12-4) is a derivative of the amino acid L-alanine, featuring a benzyl group attached to the nitrogen atom and a tert-butyl ester at the carboxyl terminus. These modifications are common in peptide synthesis and drug design to protect reactive groups, enhance stability, and improve bioavailability.

Specifications

A comprehensive set of specifications for N-benzyl-L-alanine tert-butyl ester is crucial for its application in sensitive experimental settings. While detailed experimental data is not uniformly available across all suppliers, the following table summarizes key physical and chemical properties.

Property	Value
CAS Number	85753-12-4
Synonyms	tert-Butyl benzyl-L-alaninate
Molecular Formula	C ₁₄ H ₂₁ NO ₂
Molecular Weight	235.32 g/mol

Note: Purity, appearance, and other specifications may vary by supplier and should be confirmed with a certificate of analysis.

Profiles of Related Alanine Derivatives

To provide a broader context and assist in the selection of the appropriate building block, this section details the specifications of other commercially available alanine derivatives that are often associated with the "**tert-butyl benzylalaninate**" nomenclature.

N-Cbz- β -Alanine tert-butyl ester

This compound incorporates a benzyloxycarbonyl (Cbz) protecting group on the amino function of β -alanine.

Property	Value	Source
CAS Number	18605-26-0	[1] [2]
Synonyms	tert-Butyl 3-(((benzyloxy)carbonyl)amino)propanoate, N-CBZ-BETA-ALANINETERT-BUTYLESTER	[1]
Molecular Formula	C ₁₅ H ₂₁ NO ₄	[1]
Molecular Weight	279.33 g/mol	[1]
Purity	95%	[1]
Boiling Point	409.3°C at 760 mmHg	[1]
Density	1.101 g/cm ³	[1]

tert-Butyl L-alaninate

A simpler derivative, this compound has a free amino group and a tert-butyl ester protecting the carboxylic acid.

Property	Value	Source
CAS Number	21691-50-9	[3]
Synonyms	(S)-tert-Butyl 2-aminopropanoate	[3]
Molecular Formula	C7H15NO2	[3]
Molecular Weight	145.20 g/mol	[3]
IUPAC Name	tert-butyl (2S)-2-aminopropanoate	[3]

β-Alanine t-butyl ester hydrochloride

This is the hydrochloride salt of the tert-butyl ester of β-alanine, often used to improve solubility and stability.

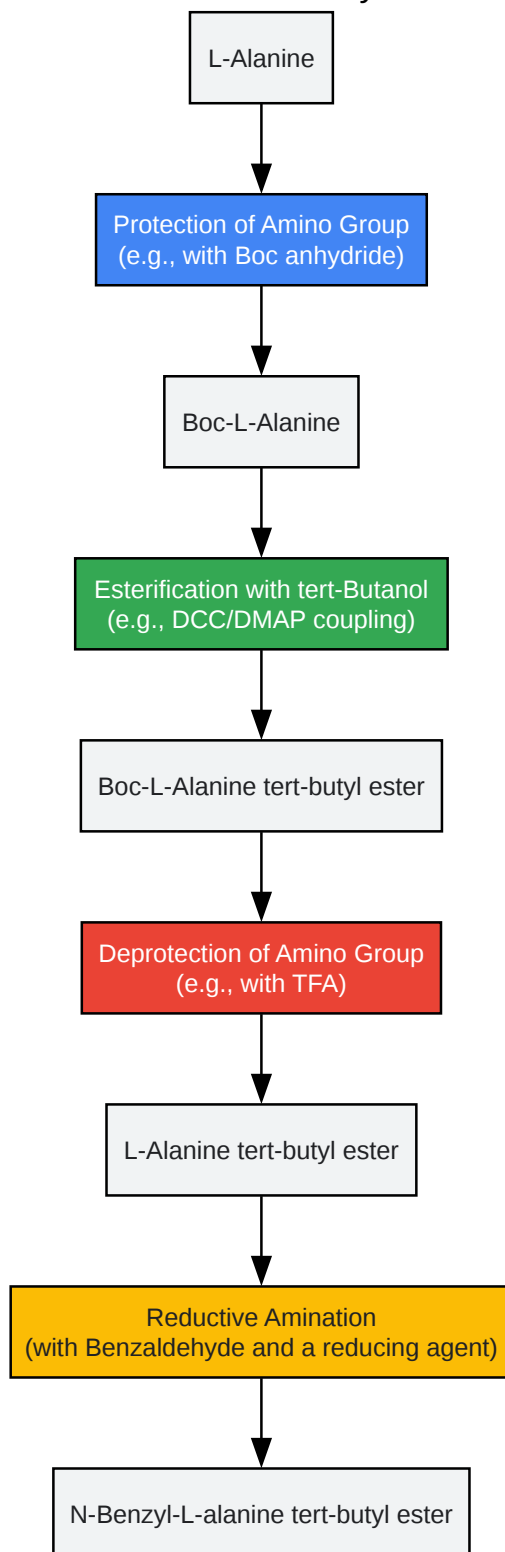
Property	Value	Source
CAS Number	58620-93-2	[4]
Synonyms	β-Ala-OtBu·HCl	[4]
Molecular Formula	C7H15NO2 · HCl	[4]
Molecular Weight	181.7 g/mol	[4]
Purity	≥99% (HPLC)	[4]
Appearance	White to off-white powder	[4]
Melting Point	153-163 °C	[4]
Storage	0-8 °C	[4]

Experimental Protocols: Synthesis of Alanine Derivatives

While a specific, detailed experimental protocol for the synthesis of N-benzyl-L-alanine tert-butyl ester was not found in the immediate search results, a general synthetic strategy can be inferred from standard organic chemistry principles and procedures for analogous compounds. The synthesis would typically involve two key steps: N-benylation of L-alanine followed by tert-butylation of the carboxylic acid, or vice-versa.

A plausible synthetic workflow is outlined below. This should be considered a general guideline, and specific reaction conditions would require optimization.

General Synthetic Workflow for N-Benzyl-L-alanine tert-butyl ester



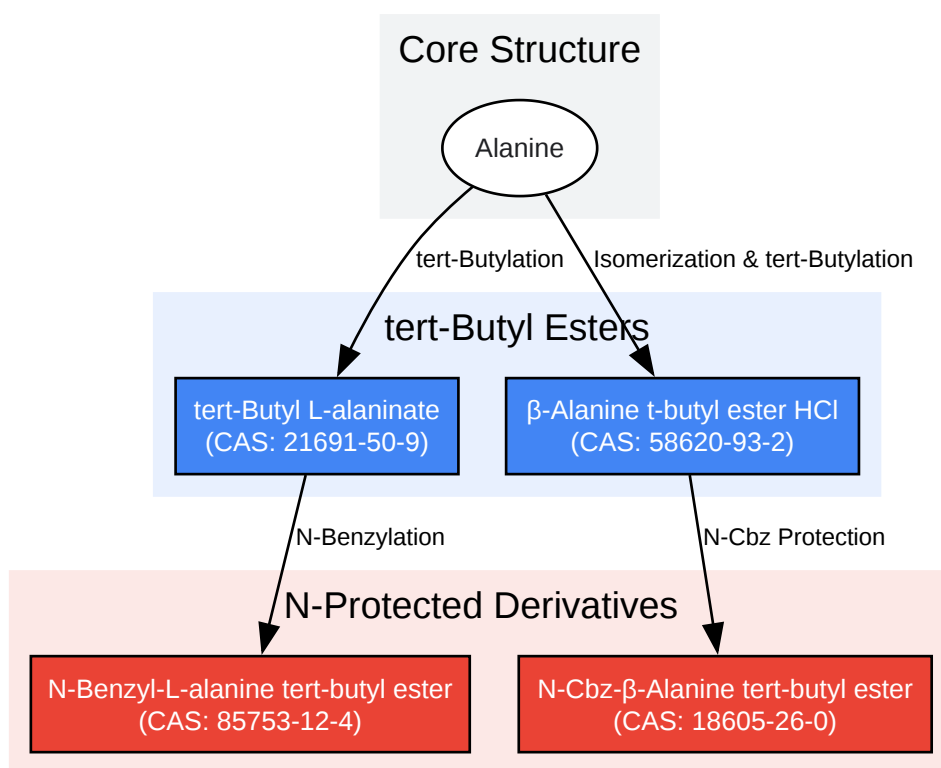
[Click to download full resolution via product page](#)

Caption: A potential synthetic pathway for N-benzyl-L-alanine tert-butyl ester.

Logical Relationship of Identified Compounds

The following diagram illustrates the structural relationships between the discussed alanine derivatives, highlighting the core alanine structure and the various protecting groups.

Structural Relationships of Alanine Derivatives



[Click to download full resolution via product page](#)

Caption: Relationship between alanine and its tert-butyl and N-protected derivatives.

Applications in Drug Development and Research

Amino acid derivatives with protected functional groups are fundamental in the synthesis of peptides and peptidomimetics. The tert-butyl ester group provides steric hindrance that protects the carboxylic acid from participating in unwanted side reactions during peptide coupling. The N-benzyl group can also serve as a protecting group or be a key pharmacophoric element in the final molecule. These compounds are valuable intermediates in the synthesis of complex organic molecules, including active pharmaceutical ingredients.

In conclusion, while the term "**tert-butyl benzylalaninate**" is ambiguous, a careful examination of available chemical data allows researchers to identify and procure the specific isomer required for their work. This guide provides a foundational understanding of the key derivatives to facilitate informed decision-making in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. CAS NO. 18605-26-0 | N-[(Phenylmethoxy)carbonyl]-beta-alanine tert-butyl ester | C₁₅H₂₁NO₄ [localpharmaguide.com]
- 3. L-Alanine 1,1-dimethylethyl ester | C₇H₁₅NO₂ | CID 89016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Navigating the Landscape of Tert-butyl Benzylalaninate Derivatives: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15305598#tert-butyl-benzylalaninate-cas-number-and-specifications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com